

A Comprehensive Technical Guide to the Physicochemical Characterization of Methyl 4-Acetoxybenzoate

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Compound of Interest

Compound Name: Methyl 4-acetoxybenzoate

CAS No.: 24262-66-6

Cat. No.: B1220505

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of the physical and chemical properties of **methyl 4-acetoxybenzoate**, with a primary focus on its melting point and physical state. This document is intended to be a definitive resource for researchers and professionals in drug development and chemical synthesis, offering both foundational knowledge and practical, field-tested methodologies.

Introduction: Unveiling Methyl 4-Acetoxybenzoate

Methyl 4-acetoxybenzoate (CAS No. 24262-66-6) is a benzoate ester and a member of the phenyl acetates class of organic compounds.[1][2] Structurally, it is the methyl ester of 4-acetoxybenzoic acid. This compound serves as a valuable intermediate in organic synthesis.[3] Its applications are found in the pharmaceutical industry and it has been investigated for potential antimicrobial properties, which could make it useful in cosmetic formulations or as a preservative.[4] A precise understanding of its physical properties, particularly its melting point, is paramount for its effective use in synthesis, formulation, and quality control.

Physicochemical Properties of Methyl 4-Acetoxybenzoate

Contrary to some initial conflicting reports in publicly available databases, extensive verification from reputable chemical suppliers and peer-reviewed literature confirms that **methyl 4-acetoxybenzoate** is a white to almost-white crystalline solid at ambient temperatures.^[1] The erroneous classification as a low-melting liquid likely stems from data aggregation errors. The authoritative consensus establishes its melting point to be consistently in the range of 78 to 84 °C.^{[1][5][6][7][8][9][10]}

A summary of its key physicochemical properties is presented in the table below:

Property	Value	Source(s)
CAS Number	24262-66-6	^{[5][7]}
Molecular Formula	C ₁₀ H ₁₀ O ₄	^{[1][2][11]}
Molecular Weight	194.18 g/mol	^{[1][2][11]}
Physical State	White to almost-white crystalline powder/solid	^[1]
Melting Point	78 - 84 °C	^{[1][5][6][7][8][9][10]}
Boiling Point	~287.2 °C (Predicted/Estimated)	^{[5][9][12]}
Solubility	Soluble in organic solvents like ether and alcohol; insoluble in water. ^[3]	^[3]

The Critical Role of Accurate Melting Point Determination

The melting point of a crystalline solid is a fundamental physical property that provides a wealth of information. For a pure compound, it is characterized by a sharp and narrow melting range.

The presence of impurities typically leads to a depression and broadening of this range. Therefore, accurate melting point determination is a primary method for:

- **Compound Identification:** Comparing the experimentally determined melting point with literature values can help in identifying a substance.
- **Purity Assessment:** A broad melting range is a strong indicator of the presence of impurities.
- **Stability Studies:** Changes in the melting point of a substance over time can indicate degradation.

While no specific polymorphs of **methyl 4-acetoxybenzoate** are extensively documented, the phenomenon of polymorphism (the ability of a solid material to exist in more than one form or crystal structure) is crucial to consider in drug development. Different polymorphs of the same compound can exhibit different physical properties, including melting point, solubility, and bioavailability. For instance, the related compound, methyl 4-hydroxybenzoate (methyl paraben), is known to exist in multiple polymorphic forms with distinct melting points.^{[13][14][15]} This underscores the importance of a rigorous and standardized approach to melting point determination.

Experimental Protocol for Melting Point Determination

The following is a detailed, step-by-step methodology for the accurate determination of the melting point of **methyl 4-acetoxybenzoate** using a modern digital melting point apparatus.

Materials and Equipment

- **Methyl 4-acetoxybenzoate** sample
- Digital melting point apparatus (e.g., Mel-Temp® or similar)
- Capillary tubes (one end sealed)
- Spatula
- Mortar and pestle (optional, for grinding coarse samples)

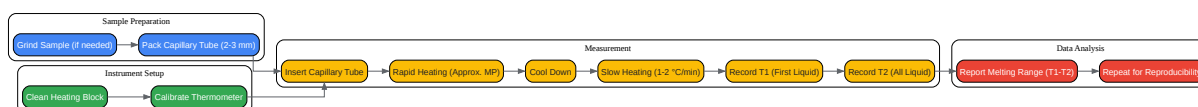
- Thermometer calibration standards

Step-by-Step Procedure

- Sample Preparation:
 - Ensure the **methyl 4-acetoxybenzoate** sample is a fine, dry powder. If necessary, gently grind the crystals in a clean, dry mortar and pestle.
 - Tap the open end of a capillary tube into the powdered sample to pack a small amount of the material into the tube.
 - Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end. The packed sample should be approximately 2-3 mm in height.
- Instrument Setup and Calibration:
 - Ensure the heating block of the melting point apparatus is clean and at room temperature.
 - It is good practice to verify the thermometer's accuracy using certified melting point standards.
- Loading the Sample:
 - Carefully insert the capillary tube containing the sample into the designated slot in the heating block of the apparatus.
- Rapid Determination of Approximate Melting Point (Optional but Recommended):
 - Set a rapid heating rate (e.g., 10-20 °C/minute).
 - Observe the sample and note the temperature at which it begins to melt. This will provide an approximate melting range and save time during the precise determination.
 - Allow the apparatus to cool sufficiently before proceeding.
- Precise Melting Point Determination:
 - Using a fresh sample in a new capillary tube, place it in the cooled apparatus.

- Set the heating rate to a slow and steady 1-2 °C per minute, starting from a temperature approximately 15-20 °C below the approximate melting point observed in the previous step.
- Carefully observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (T_1).
- Continue heating at the same slow rate and record the temperature at which the last solid crystal melts completely (T_2).
- The melting point range is reported as $T_1 - T_2$.
- Repeat for Reproducibility:
 - Repeat the precise melting point determination at least two more times with fresh samples to ensure the results are consistent and reproducible.

The workflow for this experimental protocol can be visualized as follows:



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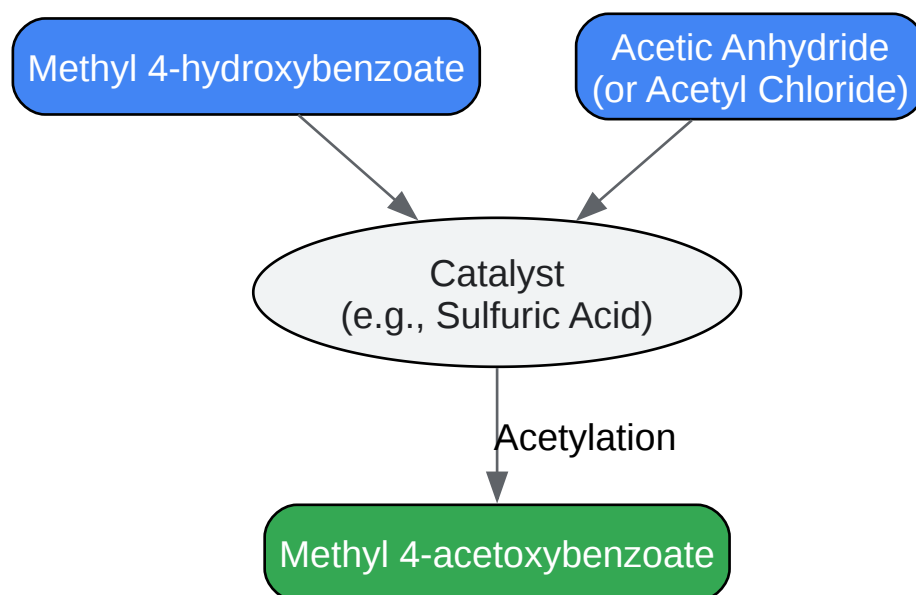
Caption: Experimental workflow for determining the melting point of **methyl 4-acetoxybenzoate**.

Synthesis of Methyl 4-Acetoxybenzoate: A Brief Overview

Methyl 4-acetoxybenzoate is typically synthesized via the esterification of 4-acetoxybenzoic acid with methanol or through the acetylation of methyl 4-hydroxybenzoate.^{[4][6]} The latter is a common and straightforward method often employed in laboratory settings.

A general synthetic pathway involves the reaction of methyl 4-hydroxybenzoate with an acetylating agent, such as acetic anhydride or acetyl chloride, often in the presence of a catalyst.

The logical relationship for a common synthesis route is depicted below:



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Caption: A common synthetic pathway for **methyl 4-acetoxybenzoate**.

Conclusion

This guide has established, with a high degree of confidence, that **methyl 4-acetoxybenzoate** is a white crystalline solid with a melting point in the range of 78-84 °C. The accurate determination of this physical property is fundamental to its application in research and development. The provided experimental protocol offers a robust and reliable method for

verifying the melting point and assessing the purity of **methyl 4-acetoxybenzoate**. For professionals in the fields of chemical synthesis and drug development, adherence to such rigorous characterization practices is essential for ensuring the quality, safety, and efficacy of the final products.

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